

4-(2-bromoethyl)-3,5-dimethyl-1H-pyrazole molecular weight

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Compound of Interest

Compound Name: 4-(2-Bromoethyl)-3,5-dimethyl-1H-pyrazole

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An In-depth Technical Guide to the Molecular Weight of 4-(2-bromoethyl)-3,5-dimethyl-1H-pyrazole

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's molecular weight is fundamental. This guide provides a detailed analysis of the molecular weight of **4-(2-bromoethyl)-3,5-dimethyl-1H-pyrazole**, a heterocyclic organic compound with potential applications in medicinal chemistry.

Molecular Composition and Weight

The chemical formula for **4-(2-bromoethyl)-3,5-dimethyl-1H-pyrazole** is $C_7H_{11}BrN_2$.^{[1][2][3]}
The molecular weight is derived from the sum of the atomic weights of its constituent atoms.

Atomic Components and Calculation

The calculation of the molecular weight is based on the atomic weights of Carbon (C), Hydrogen (H), Bromine (Br), and Nitrogen (N). The accepted standard atomic weights are approximately 12.011 u for Carbon, 1.008 u for Hydrogen, 79.904 u for Bromine, and 14.007 u for Nitrogen.^{[4][5][6][7][8][9][10][11][12][13][14][15][16]}

The molecular weight is calculated as follows:

$(\text{Number of C atoms} \times \text{Atomic weight of C}) + (\text{Number of H atoms} \times \text{Atomic weight of H}) +$
 $(\text{Number of Br atoms} \times \text{Atomic weight of Br}) + (\text{Number of N atoms} \times \text{Atomic weight of N})$

$(7 \times 12.011) + (11 \times 1.008) + (1 \times 79.904) + (2 \times 14.007) = 203.08 \text{ g/mol}$ [1][2]

Data Summary

For clarity and comparative ease, the quantitative data is summarized in the table below.

Element	Symbol	Count	Standard Atomic Weight (u)	Total Contribution (u)
Carbon	C	7	12.011	84.077
Hydrogen	H	11	1.008	11.088
Bromine	Br	1	79.904[4][5]	79.904
Nitrogen	N	2	14.007[6][10][17]	28.014
Total	203.083			

Note: The final molecular weight is often cited as 203.08 g/mol .[1][2]

Experimental Determination of Molecular Weight

While theoretical calculation provides a precise molecular weight, experimental verification is a critical step in compound characterization. Mass spectrometry is the primary technique employed for this purpose.

Experimental Protocol: High-Resolution Mass Spectrometry (HRMS)

Objective: To experimentally determine the accurate mass of **4-(2-bromoethyl)-3,5-dimethyl-1H-pyrazole**.

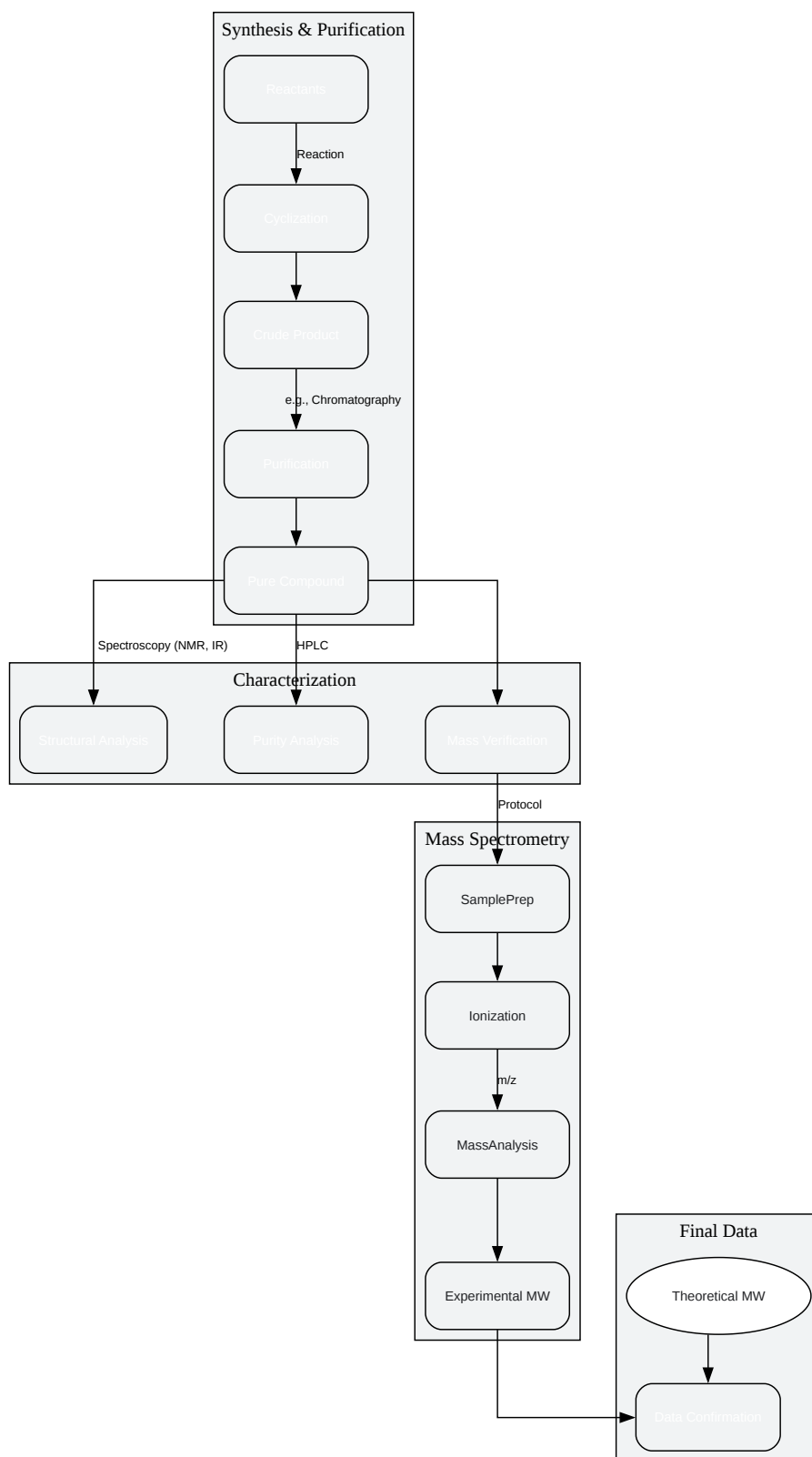
Instrumentation: An electrospray ionization (ESI) source coupled with a high-resolution mass analyzer (e.g., Orbitrap or TOF).

Methodology:

- **Sample Preparation:** A dilute solution of the synthesized and purified **4-(2-bromoethyl)-3,5-dimethyl-1H-pyrazole** is prepared in a suitable volatile solvent, such as methanol or acetonitrile, at a concentration of approximately 1 µg/mL.
- **Instrument Calibration:** The mass spectrometer is calibrated using a standard calibration solution with known masses across the desired mass range to ensure high mass accuracy.
- **Sample Infusion:** The sample solution is introduced into the ESI source via direct infusion using a syringe pump at a flow rate of 5-10 µL/min.
- **Ionization:** A high voltage is applied to the ESI needle to generate a fine spray of charged droplets. The solvent evaporates, leading to the formation of protonated molecules $[M+H]^+$.
- **Mass Analysis:** The generated ions are guided into the mass analyzer, where their mass-to-charge ratio (m/z) is measured with high resolution and accuracy.
- **Data Acquisition:** The mass spectrum is recorded, showing the isotopic distribution of the protonated molecule. The monoisotopic mass is identified and recorded.
- **Data Analysis:** The experimentally determined monoisotopic mass is compared with the theoretically calculated mass to confirm the elemental composition.

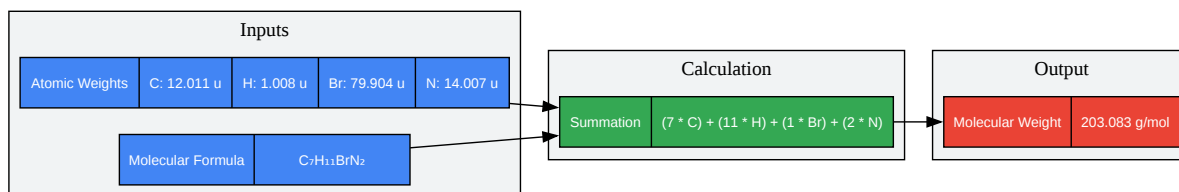
Workflow and Pathway Visualization

To illustrate the logical flow from compound synthesis to characterization, the following diagrams are provided.



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Caption: Experimental workflow for compound synthesis and molecular weight verification.



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